

N-(2-Aminoethyl)piperidine safety data sheet

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Compound of Interest

Compound Name: **N-(2-Aminoethyl)piperidine**

Cat. No.: **B1265931**

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An In-depth Technical Guide to the Safety of **N-(2-Aminoethyl)piperidine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **N-(2-Aminoethyl)piperidine** (CAS No. 27578-60-5). The information is compiled from various safety data sheets and scientific resources to ensure a thorough understanding of the hazards, handling, and emergency procedures associated with this compound.

Chemical and Physical Properties

N-(2-Aminoethyl)piperidine is a clear, colorless to yellow liquid.^[1] It is partly miscible in water. ^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **N-(2-Aminoethyl)piperidine**

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ N ₂	[1] [2] [3] [4]
Molecular Weight	128.22 g/mol	[1] [2] [3]
Boiling Point	186 °C (lit.)	[1] [3]
Density	0.899 g/mL at 25 °C (lit.)	[1] [3]
Refractive Index	n _{20/D} 1.473 (lit.)	[1] [3]
Flash Point	136 °F (58 °C) - closed cup	[1] [3]
pKa	pK ₁ : 6.38; pK ₂ : 9.89 (30°C)	[1]
Appearance	Clear colorless to yellow liquid	[1]
Water Solubility	Partly miscible	[1]

Hazard Identification and Classification

N-(2-Aminoethyl)piperidine is classified as a hazardous substance. It is harmful if swallowed, toxic in contact with skin, and causes severe skin burns and eye damage.[\[5\]](#) It may also cause an allergic skin reaction and is harmful to aquatic life with long-lasting effects.[\[5\]](#)

Table 2: GHS Hazard Classification for **N-(2-Aminoethyl)piperidine**

Hazard Class	Hazard Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin corrosion/irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage
Skin sensitization	Category 1	H317: May cause an allergic skin reaction
Chronic aquatic toxicity	Category 3	H412: Harmful to aquatic life with long lasting effects

Source:[2][5]

Toxicological Data

The acute toxicity of **N-(2-Aminoethyl)piperidine** has been evaluated through oral and dermal exposure routes. The available quantitative data is summarized in Table 3.

Table 3: Acute Toxicity of **N-(2-Aminoethyl)piperidine**

Exposure Route	Species	Value
Oral	Rat	LD50: 2118.6 mg/kg
Dermal	Rabbit	LD50: 871.2 mg/kg

Source:[5]

Exposure to piperidines may lead to increased blood pressure and heart rate, nausea, vomiting, salivation, labored breathing, muscular weakness, paralysis, and convulsions.[6]

Experimental Protocols

Detailed experimental protocols for the toxicological and physical property testing of **N-(2-Aminoethyl)piperidine** are not available in the public domain. However, standardized test guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically followed. The general methodologies for key experiments are outlined below.

Acute Oral Toxicity (LD50)

The acute oral toxicity is likely determined using a method similar to the OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or OECD 423 (Acute Oral Toxicity - Acute Toxic Class Method). The general procedure involves:

- Animal Selection: Healthy, young adult rats of a single sex (typically females as they are often more sensitive) are used.
- Fasting: Animals are fasted overnight prior to dosing.
- Dose Administration: The test substance is administered in a single dose by gavage.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Necropsy: A gross necropsy of all animals is performed at the end of the observation period.

Skin Corrosion/Irritation

The potential for skin corrosion and irritation is typically assessed according to OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). The procedure involves:

- Animal Selection: Healthy, young adult albino rabbits are used.
- Test Substance Application: A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a small area of clipped skin.

- **Exposure:** The application site is covered with a gauze patch and an occlusive dressing for a 4-hour exposure period.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.

Eye Irritation/Corrosion

The potential for eye irritation and corrosion is assessed following a protocol similar to OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). The general steps are:

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Test Substance Instillation:** A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye serves as a control.
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The observation period may be extended to 21 days to assess the reversibility of effects.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure to **N-(2-Aminoethyl)piperidine**.

Handling

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[5][7]
- Use only in a well-ventilated area, preferably under a chemical fume hood.[8]
- Avoid breathing mist, vapors, or spray.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[8]
- Use non-sparking tools and take precautionary measures against static discharge.[8]
- Wash hands thoroughly after handling.[5]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[8]
- Store in a corrosives area.[8]
- Keep away from heat, sparks, and flame.[8]
- Store under an inert gas (nitrogen or argon) at 2–8 °C.[1]

Emergency Procedures

In the event of an emergency, follow the procedures outlined below.

First-Aid Measures

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Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides and carbon oxides.[7][8]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[7]

Accidental Release Measures

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Disposal Considerations

Dispose of this material and its container as hazardous waste.[9] Disposal should be in accordance with local, state, and federal regulations.

Conclusion

N-(2-Aminoethyl)piperidine is a hazardous chemical that requires careful handling and adherence to strict safety protocols. This guide provides essential information for researchers, scientists, and drug development professionals to work safely with this compound. Always refer to the most current Safety Data Sheet provided by the supplier before use.

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